

# Pentaerythritol Triacrylate: A Comprehensive Technical Overview

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## Compound of Interest

Compound Name: Pentaerythritol triacrylate

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**Pentaerythritol triacrylate** (PETA) is a trifunctional monomer utilized in a diverse range of applications, including the formulation of ultraviolet (UV) and electron beam (EB) curable coatings, inks, and adhesives. Its molecular structure, characterized by three reactive acrylate groups, facilitates rapid polymerization, leading to the formation of highly crosslinked polymers with notable mechanical strength and chemical resistance. This guide provides an in-depth look at the core physicochemical properties of PETA, detailed experimental protocols for its synthesis, and visual representations of its chemical structure and manufacturing workflow.

## Core Properties and Chemical Formula

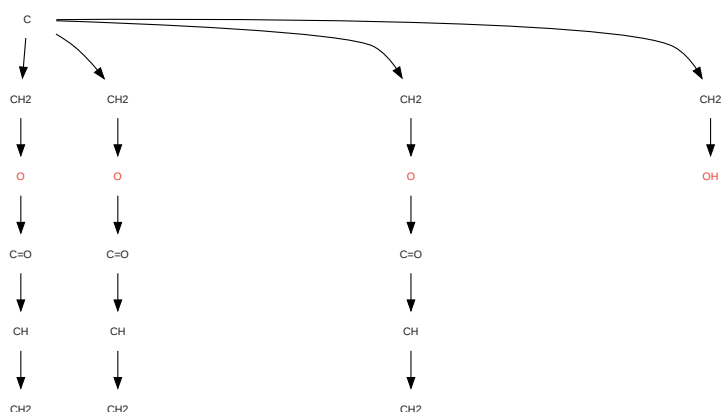
**Pentaerythritol triacrylate** is a viscous liquid, appearing as a thick, clear yellow fluid at room temperature.<sup>[1]</sup> Its fundamental chemical and physical properties are summarized in the table below, providing a quantitative overview for easy reference and comparison.

Property	Value
Molecular Formula	C <sub>14</sub> H <sub>18</sub> O <sub>7</sub> [1][2][3][4]
Molecular Weight	298.29 g/mol [1][3][4]
Density	1.18 g/mL at 25 °C[5][6][7]
Boiling Point	>315.5°C[8]
Melting Point	15 °C[5][8][9]
Refractive Index	1.483 (at 20°C)[5][7][9]
Flash Point	>110 °C[9]
Water Solubility	Immiscible[6][10]
CAS Number	3524-68-3[2][3][4]

## Chemical Structure

The molecular architecture of **pentaerythritol triacrylate** consists of a central pentaerythritol core to which three acrylate groups are attached via ester linkages. The fourth hydroxyl group of the pentaerythritol remains unreacted. This structure is depicted in the following diagram.

Chemical Structure of Pentaerythritol Triacrylate



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Caption: Molecular structure of **pentaerythritol triacrylate**.

## Experimental Protocols: Synthesis of Pentaerythritol Triacrylate

The industrial synthesis of **pentaerythritol triacrylate** is typically achieved through the esterification of pentaerythritol with acrylic acid. Several methods exist, with variations in

catalysts, solvents, and reaction conditions. Below are detailed methodologies for two common synthesis routes.

## Method 1: Direct Esterification with an Acid Catalyst

This method involves the direct reaction of pentaerythritol and acrylic acid in the presence of an acid catalyst and a polymerization inhibitor.

Materials:

- Pentaerythritol (1.0 mol)
- Acrylic acid (3.0-3.5 mol)
- p-Toluenesulfonic acid (catalyst, 1-2% by weight of reactants)
- Hydroquinone or Monomethyl ether hydroquinone (MEHQ) (polymerization inhibitor, 100-500 ppm)[7]
- Toluene (solvent and azeotropic agent)

Procedure:

- Charge a reaction kettle with pentaerythritol, acrylic acid, p-toluenesulfonic acid, the polymerization inhibitor, and toluene.
- Stir the mixture to form a homogeneous solution.
- Heat the reactor to 70-90°C and maintain this temperature for 20-40 minutes.
- Continue heating to 80-115°C to initiate reflux, and maintain for 3-5 hours to drive the esterification reaction to completion by removing the water of reaction azeotropically.
- After the reaction is complete, cool the mixture and wash it with a sodium carbonate solution to neutralize the acid catalyst, followed by washing with a sodium chloride solution.
- Separate the upper organic phase and remove the toluene solvent under reduced pressure.
- Filter the final product to obtain **pentaerythritol triacrylate**. [11]

## Method 2: Synthesis via Pentaerythritol Trisodium Salt

This alternative route involves the preparation of a pentaerythritol salt intermediate, which then reacts with acryloyl chloride.

Materials:

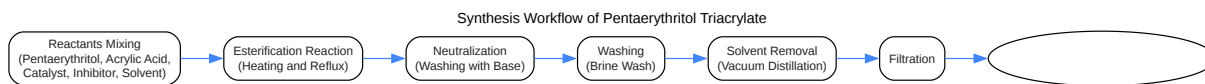
- Pentaerythritol (1.0 mol)
- Sodium hydroxide (3.0 mol)
- Toluene (organic solvent)
- Acryloyl chloride (3.0 mol)
- Phenothiazine (polymerization inhibitor)

Procedure:

- Dissolve pentaerythritol and sodium hydroxide in toluene in a reaction flask.
- Heat the mixture to reflux with stirring to form the trisodium salt of pentaerythritol.
- Cool the reaction mixture to room temperature and add the polymerization inhibitor.
- Slowly add a solution of acryloyl chloride in toluene to the reaction mixture.
- After the addition is complete, heat the mixture to reflux for 2-3 hours.
- Cool the mixture and wash the organic phase with water.
- Dry the organic phase and remove the solvent under reduced pressure to yield **pentaerythritol triacrylate**.<sup>[12]</sup>

## Synthesis Workflow

The general workflow for the industrial synthesis of **pentaerythritol triacrylate** via direct esterification can be visualized as a series of sequential steps, from the initial mixing of reactants to the final purification of the product.



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Caption: General workflow for the synthesis of PETA.

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## References

- 1. Pentaerythritol triacrylate | C<sub>14</sub>H<sub>18</sub>O<sub>7</sub> | CID 19042 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Pentaerythrityl triacrylate [webbook.nist.gov]
- 3. scbt.com [scbt.com]
- 4. Pentaerythritol triacrylate | 3524-68-3 | FP167950 [biosynth.com]
- 5. Pentaerythritol triacrylate CAS#: 3524-68-3 [m.chemicalbook.com]
- 6. Pentaerythritol triacrylate | 3524-68-3 [chemicalbook.com]
- 7. scientificlabs.com [scientificlabs.com]
- 8. polysciences.com [polysciences.com]
- 9. Page loading... [wap.guidechem.com]
- 10. Pentaerythritol triacrylate | lookchem [lookchem.com]
- 11. Method for preparing pentaerythritol triacrylate - Eureka | Patsnap [eureka.patsnap.com]
- 12. Preparation method of pentaerythritol triacrylate - Eureka | Patsnap [eureka.patsnap.com]
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